

Protocol for the Preparation of SB431542 in DMSO for Experimental Use

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Compound of Interest

Compound Name: *BMP signaling agonist sb4*

Cat. No.: *B15606967*

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Introduction

SB431542, commonly referred to as SB4, is a potent and selective inhibitor of the transforming growth factor- β (TGF- β) superfamily type I activin receptor-like kinase (ALK) receptors ALK4, ALK5, and ALK7.^{[1][2][3][4]} By competitively binding to the ATP-binding site of these receptors, SB431542 effectively blocks the phosphorylation of downstream mediators Smad2 and Smad3, thereby inhibiting TGF- β , Activin, and Nodal signaling pathways.^{[2][5]} This targeted inhibition makes SB431542 an invaluable tool in various research areas, including stem cell biology, cancer research, and studies on cellular differentiation and proliferation.^{[4][6][7]} Proper preparation of SB431542 solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of SB431542 due to the compound's high solubility in it.^{[1][8][9]}

Quantitative Data Summary

The following table summarizes the key quantitative data for SB431542, including its molecular properties and solubility in DMSO.

Property	Value	References
Molecular Weight	384.4 g/mol	[1]
Molecular Formula	C ₂₂ H ₁₆ N ₄ O ₃	[1][3]
CAS Number	301836-41-9	[1][3]
Purity	>98%	[1]
Solubility in DMSO	≥19.22 mg/mL; ≤ 50 mM	[3][8]
Recommended Stock Solution Concentration	10 mM	[1][5][8]
Typical Working Concentration	1-10 μM	[1][5]
Storage of Lyophilized Powder	-20°C, desiccated, protected from light (stable for up to 24 months)	[1]
Storage of Stock Solution in DMSO	-20°C in aliquots (use within 3 months to prevent loss of potency)	[1]

Experimental Protocols

Materials

- SB431542 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or incubator at 37°C (optional)
- Ultrasonic bath (optional)

- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Protocol for Preparation of a 10 mM SB431542 Stock Solution

This protocol describes the preparation of a 10 mM stock solution from 1 mg of lyophilized SB431542 powder. Adjust volumes accordingly for different starting amounts.

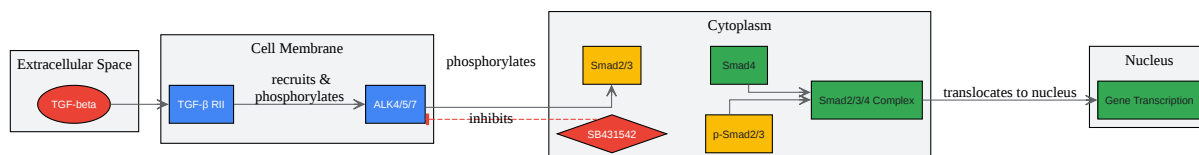
- Pre-dissolution Handling: Before opening, gently tap the vial of lyophilized SB431542 to ensure all the powder is at the bottom.[\[5\]](#)
- Solvent Addition: To prepare a 10 mM stock solution from 1 mg of SB431542 (MW: 384.4 g/mol), add 260.15 μ L of DMSO to the vial.[\[1\]](#)
- Dissolution:
 - Cap the vial tightly and vortex thoroughly.
 - To aid dissolution, you may warm the tube at 37°C for 3-10 minutes.[\[5\]](#)[\[8\]](#)
 - Alternatively, or in addition, sonication in an ultrasonic bath for a short period can facilitate solubilization.[\[8\]](#)
 - Visually inspect the solution to ensure all the powder has dissolved and the solution is clear.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)[\[5\]](#)
 - Store the aliquots at -20°C, protected from light.[\[1\]](#) The stock solution is stable for up to 3 months under these conditions.[\[1\]](#)

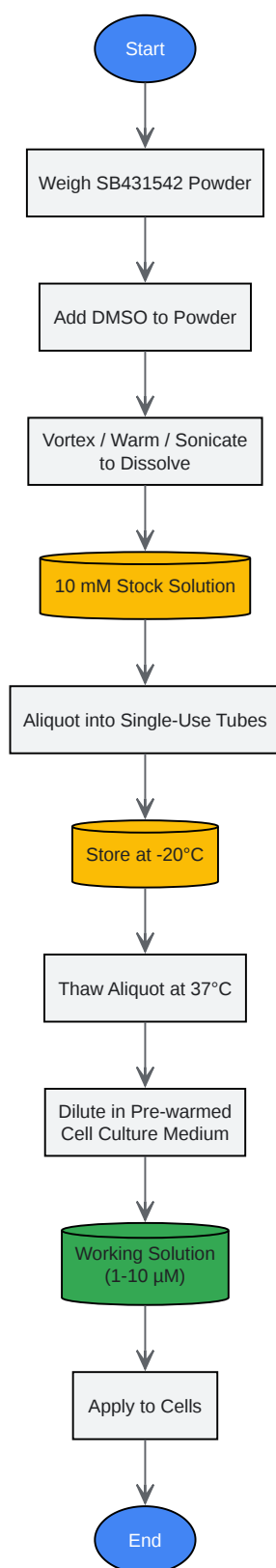
Protocol for Preparing Working Solutions for Cell Culture

- Thawing: Thaw a single aliquot of the 10 mM SB431542 stock solution at 37°C as needed for your experiment.[\[5\]](#)
- Dilution:
 - Pre-warm the cell culture medium to 37°C before adding the SB431542 stock solution to prevent precipitation.[\[5\]](#)
 - Dilute the 10 mM stock solution directly into the pre-warmed cell culture medium to achieve the desired final working concentration (typically 1-10 μ M).
 - Important: The final concentration of DMSO in the cell culture medium should not exceed 0.5% to avoid cytotoxicity.[\[5\]](#) For most applications, a final DMSO concentration of 0.1% or less is recommended.
- Filtration (Optional but Recommended): Filter the supplemented media through a 0.2 μ m low-protein binding filter before adding it to the cells.[\[5\]](#)
- Application: Replace the existing medium in your cell culture with the freshly prepared medium containing SB431542.
- Control: Always include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as the experimental conditions.

Visualizations

TGF- β Signaling Pathway and SB431542 Inhibition





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